

2,5-Dimethyl-2-hexene chemical structure and CAS number

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Compound of Interest

Compound Name: 2,5-Dimethyl-2-hexene

Cat. No.: B165584

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An In-depth Technical Guide to 2,5-Dimethyl-2-hexene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, spectroscopic profile, and synthesis of **2,5-dimethyl-2-hexene**. The information is intended to support research and development activities where this compound may be utilized as a chemical intermediate or a subject of study.

Chemical Structure and Identification

2,5-Dimethyl-2-hexene is an eight-carbon branched alkene. Its structure is characterized by a hexene backbone with a double bond located at the second carbon position. Methyl groups are attached to the second and fifth carbon atoms.

CAS Number: 3404-78-2^[1]

Molecular Formula: C₈H₁₆^[1]

SMILES: CC(=CCC(C)C)C

InChI Key: VFZIUUUQFYZBR-UHFFFAOYSA-N^[2]

Fig. 1: Chemical Structure of 2,5-Dimethyl-2-hexene

Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **2,5-dimethyl-2-hexene**. This data is essential for its handling, characterization, and application in experimental settings.

Table 1: Physicochemical Properties

Property	Value
Molecular Weight	112.22 g/mol [1]
Appearance	Colorless liquid
Density	0.72 g/cm ³
Melting Point	-103.01 °C (estimated)
Boiling Point	113 °C
Flash Point	11 °C
Refractive Index	1.4130 - 1.4160

Table 2: Spectroscopic Data

Data Type	Notable Characteristics
^1H NMR	Signals expected for vinyl, allylic, and aliphatic protons. The spectrum would show characteristic shifts for the methyl groups attached to the double bond and the isopropyl group.
^{13}C NMR	Peaks corresponding to sp^2 hybridized carbons of the double bond (in the 115-140 ppm range) and sp^3 hybridized carbons of the alkyl groups. [3]
Mass Spec (EI)	Molecular ion peak (M^+) at $m/z = 112$. Fragmentation is expected to be significant due to the branched structure, leading to stable carbocations.
IR Spectroscopy	Characteristic $\text{C}=\text{C}$ stretching vibration for the alkene, and $\text{C}-\text{H}$ stretching and bending vibrations for the alkyl groups.
Kovats Retention Index	Standard non-polar: ~750-768 [4]

Synthesis Protocols

2,5-Dimethyl-2-hexene can be synthesized through several routes. A prominent method involves the dimerization of isobutene.

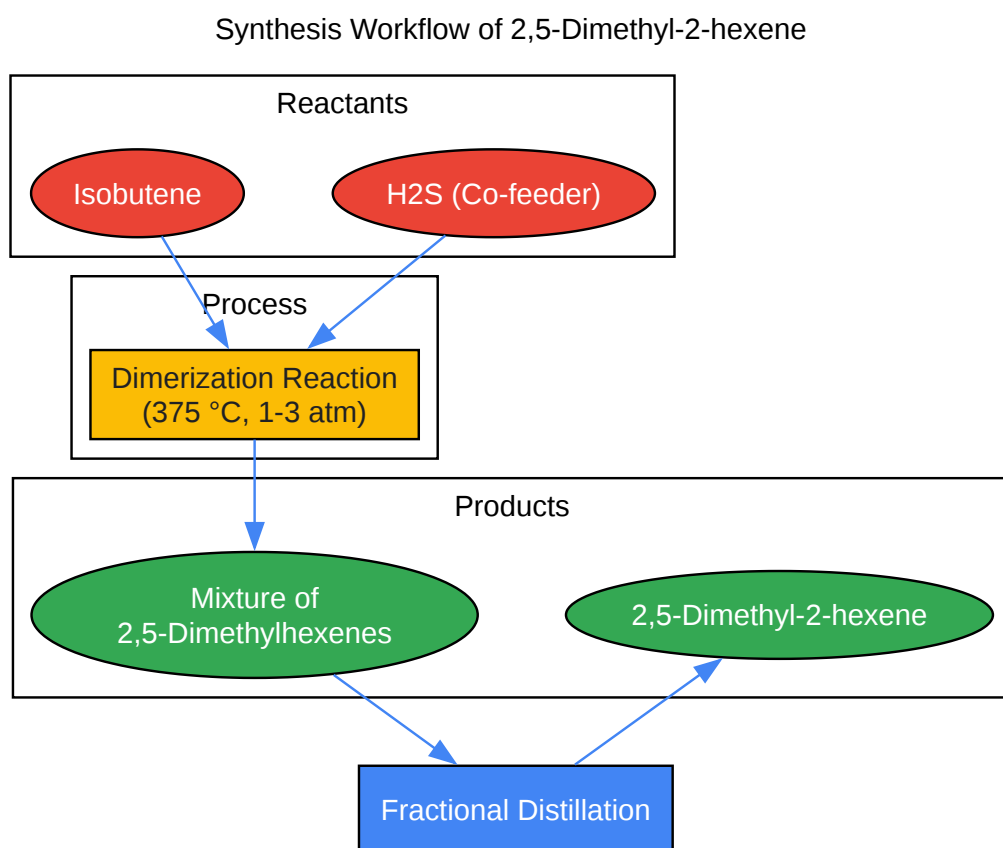
Synthesis via Isobutene Dimerization

This process involves the reaction of isobutene in the presence of a co-feeder such as hydrogen sulfide (H_2S) under controlled temperature and pressure.[\[5\]](#) The dimerization of isobutene does not proceed efficiently in the absence of H_2S .[\[5\]](#)

Experimental Protocol:

- **Reactor Setup:** A batch-type reactor capable of handling high pressure is charged with isobutene and H_2S .

- **Reaction Conditions:** The reaction is typically carried out at a temperature of approximately 375 °C and a pressure of 1.0 to 3.0 atm.[5] An optimal molar ratio of isobutene to H₂S is maintained, for instance, 2:1.[5]
- **Product Formation:** Under these conditions, radical species are generated which activate the terminal carbon of isobutene, promoting dimerization to form a mixture of 2,5-dimethylhexenes, including **2,5-dimethyl-2-hexene**.[5]
- **Purification:** The product mixture is then purified using standard techniques such as fractional distillation to isolate the **2,5-dimethyl-2-hexene** isomer.



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Fig. 2: Synthesis workflow for **2,5-Dimethyl-2-hexene**.

Applications in Research and Development

2,5-Dimethyl-2-hexene is primarily used as a chemical intermediate in organic synthesis. Its utility in the synthesis of more complex molecules is an area of interest for researchers. While direct applications in drug development are not widely documented, its structural motifs may be relevant in the synthesis of various organic compounds. The related compound, 2,5-dimethyl-2,4-hexadiene, finds applications in the production of insecticides and as a biomarker, suggesting potential areas of investigation for its isomers.[6]

Safety and Handling

2,5-Dimethyl-2-hexene is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources. Protective equipment, including gloves and safety glasses, should be worn. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

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